1-Hydroxyheptan-2-one: Chemical Properties, Structural Dynamics, and Synthetic Applications

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Compound of Interest

Compound Name:	*1-Hydroxyheptan-2-one*
CAS No.:	*17046-01-4*
Cat. No.:	*B3048465*

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Executive Summary **1-Hydroxyheptan-2-one** (CAS: 17046-01-4) is a bifunctional aliphatic

-hydroxy ketone that has emerged as a critical building block in modern organic synthesis, chemical biology, and drug discovery. Featuring a primary hydroxyl group adjacent to a C2 ketone within a linear seven-carbon chain, its unique reactivity profile enables highly regioselective and stereoselective transformations. As a Senior Application Scientist, I have structured this technical guide to provide an in-depth analysis of its physiochemical properties, mechanistic pathways, and self-validating experimental protocols, designed specifically for researchers in drug development and biocatalysis.

Physiochemical and Structural Profile

The utility of **1-hydroxyheptan-2-one** stems from its structural duality. The linear aliphatic tail provides lipophilicity (favorable for membrane permeability in whole-cell biocatalysis), while the highly polar

-hydroxy ketone headgroup serves as a versatile electrophilic and nucleophilic hub.

Table 1: Quantitative Physiochemical Properties [1]

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Property	Value	Experimental / Computational Significance
IUPAC Name	1-hydroxyheptan-2-one	Standardized nomenclature for structural identification.
CAS Number	17046-01-4	Primary registry identifier for sourcing.
Molecular Formula	$C_7H_{14}O_2$	Dictates stoichiometric calculations.
Molecular Weight	130.18 g/mol	Low molecular weight; ideal fragment for drug design.
XLogP3	1.2	Indicates moderate lipophilicity, favorable for organic extraction.
Topological Polar Surface Area	37.3 $Å^2$	Predicts excellent cellular permeability for in vivo assays.
SMILES String	CCCCCC(=O)CO	Utilized for in silico docking and cheminformatics.

Mechanistic Reactivity and Pathway Mapping

The

-hydroxy ketone moiety of **1-hydroxyheptan-2-one** allows it to participate in divergent synthetic pathways. The primary alcohol can be selectively protected or oxidized, while the C2 ketone is highly susceptible to nucleophilic attack (e.g., reductive amination) or enolization for carbon-carbon bond formation (e.g., aldol additions).

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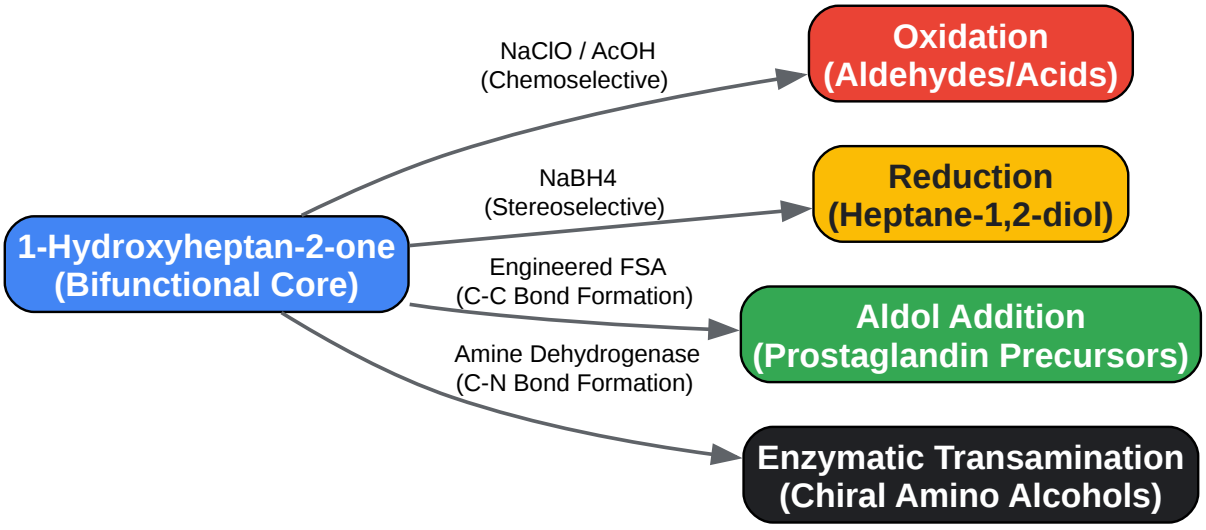

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Divergent synthetic pathways of **1-hydroxyheptan-2-one** in organic and biocatalytic synthesis.

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Advanced Applications in Drug Development

Prostaglandin Total Synthesis

The linear aliphatic chain of **1-hydroxyheptan-2-one** perfectly mimics the lower side-chain (the

-chain) of naturally occurring prostaglandins. As demonstrated by in Nature Chemistry, derivatives of this compound act as critical linchpins in the concise, scalable, and enantioselective total synthesis of prostaglandins. The

-hydroxy ketone facilitates stereoselective cyclopentenone formation, drastically reducing the step count compared to traditional Corey lactone approaches [2].

Synthesis of Enantiopure Amino Alcohols

Chiral amino alcohols are ubiquitous pharmacophores in modern therapeutics (e.g., beta-blockers, sphingosine analogs). successfully utilized **1-hydroxyheptan-2-one** as a substrate for engineered amine dehydrogenases (AmDHs) to synthesize enantiopure amino alcohols via asymmetric reductive amination, achieving >99% enantiomeric excess (ee) [3].

Experimental Workflows & Self-Validating Protocols

To ensure reproducibility and scientific integrity, the following protocols incorporate the causality behind each experimental choice.

Protocol A: Regioselective Oxidation of Heptane-1,2-diol to **1-Hydroxyheptan-2-one**

This chemical synthesis protocol leverages the differential reactivity of primary versus secondary alcohols.

- Reaction Setup: Dissolve heptane-1,2-diol (37 mmol) in glacial acetic acid (30 mL) at room temperature.
    - Causality: Acetic acid acts as both the solvent and a proton source to generate hypochlorous acid (HOCl) in situ, which is the active oxidant.
- Oxidant Addition: Slowly add aqueous 2.8 M NaClO solution (13 mL, 1.1 equiv) dropwise.

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- Causality: Controlled addition prevents thermal spikes. The secondary alcohol is selectively oxidized to the ketone because the intermediate secondary hypochlorite ester undergoes elimination faster than the primary hypochlorite ester, driven by the relief of steric strain.

- Quenching & Extraction: Monitor via TLC. Upon completion, extract with dichloromethane (

  mL). Neutralize the organic layer with 1 M aqueous $NaHCO_3$.

  - Causality: Immediate neutralization prevents acid-catalyzed aldol condensation or degradation of the newly formed

    -hydroxy ketone.

- Purification: Dry over anhydrous $MgSO_4$, concentrate in vacuo, and purify via flash chromatography (silica gel, petroleum ether/ethyl acetate 6:1 to 2:1).

Protocol B: Biocatalytic Asymmetric Reductive Amination

This workflow details the enzymatic conversion of **1-hydroxyheptan-2-one** to a chiral amino alcohol using AmDHs.

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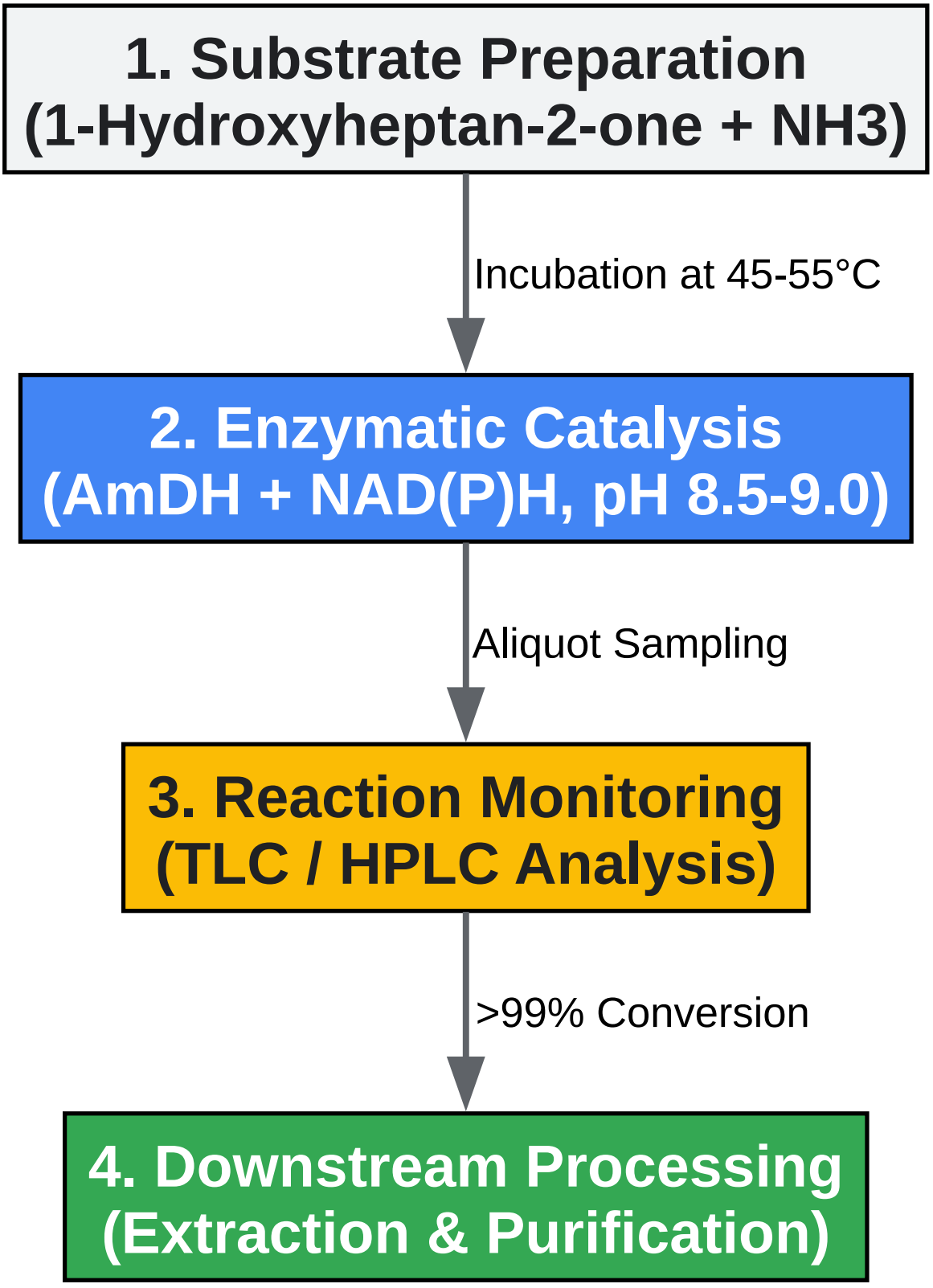

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Self-validating experimental workflow for the biocatalytic synthesis of chiral amino alcohols.

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- Buffer Preparation: Prepare an ammonia/ammonium buffer (2 M, pH 8.5–9.0) containing **1-hydroxyheptan-2-one** (10–50 mM) and NAD(P)H cofactor (1 mM).
  - Causality: The pH is strictly maintained at 8.5–9.0 because the unprotonated form of ammonia (

) is the active nucleophile required to attack the C2 ketone. Lower pH values protonate ammonia to ammonium (

    ), halting the imine formation.
- Enzyme Addition: Add the purified AmDH enzyme (e.g., GsAmDH variant) and incubate at 45–55 °C.
  - Causality: Engineered AmDHs exhibit optimal thermodynamic stability and kinetic turnover at elevated temperatures, which also increases the solubility of the aliphatic substrate.
- Extraction: Adjust the pH to >10 using NaOH, then extract with ethyl acetate.
  - Causality: Raising the pH ensures the newly formed chiral amine is fully deprotonated (free base form), allowing it to partition cleanly into the organic phase.

Spectroscopic Validation (NMR Data)

Accurate structural elucidation is critical for verifying the purity of **1-hydroxyheptan-2-one**. The defining spectroscopic feature is the highly deshielded singlet of the C1 protons adjacent to both the hydroxyl group and the carbonyl carbon.

Table 2: Predicted/Experimental ^{1}H NMR Data (400 MHz, $CDCl_3$) [3]

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Chemical Shift (δ, ppm)	Multiplicity	Coupling Constant (J, Hz)	Integration	Structural Assignment
4.24	Singlet (s)	-	2H	-CH_2-OH (C1)
3.16	Broad Singlet (br s)	-	1H	-OH
2.41	Triplet (t)	7.5	2H	-CH_2-C=O (C3)
1.78 – 1.54	Multiplet (m)	-	2H	-CH_2- (C4)
1.35 – 1.25	Multiplet (m)	-	4H	-CH_2-CH_2- (C5, C6)
0.90	Triplet (t)	7.4	3H	-CH_3 (C7)

References

- National Center for Biotechnology Information. "PubChem Compound Summary for CID 12691664, **1-Hydroxyheptan-2-one**." PubChem, 2025. Available at:[Link]
- Zhang, Z., et al. "Concise, scalable and enantioselective total synthesis of prostaglandins." Nature Chemistry, vol. 13, 2021, pp. 884–891. Available at:[Link]
- Wang, H., et al. "Data mining of amine dehydrogenases for the synthesis of enantiopure amino alcohols." Catalysis Science & Technology, vol. 10, 2020, pp. 5824-5831. Available at: [Link]

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